

Isolating Carlinoside from *Cajanus cajan*: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Carlinoside*

Cat. No.: *B1668447*

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This technical guide provides an in-depth overview of the isolation of **Carlinoside**, a flavone glycoside with significant therapeutic potential, from the leaves of *Cajanus cajan* (pigeon pea). This document is intended for researchers, scientists, and drug development professionals interested in the extraction, purification, and characterization of this promising bioactive compound.

Introduction to Carlinoside and *Cajanus cajan*

Cajanus cajan, commonly known as pigeon pea, is a perennial legume widely cultivated in tropical and subtropical regions. The plant has a long history of use in traditional medicine, and modern research has identified its leaves as a rich source of various bioactive compounds, including flavonoids and stilbenes.[1] Among these, **Carlinoside** (a C-glycoside of luteolin) has garnered attention for its potential health benefits, notably its role in reducing hepatic bilirubin accumulation by stimulating UGT1A1 activity through Nrf2 gene expression.[2][3] This guide outlines a comprehensive methodology for the isolation and purification of **Carlinoside** from *Cajanus cajan* leaves.

Quantitative Analysis of Bioactive Compounds in *Cajanus cajan*

The concentration of flavonoids and other phenolic compounds can vary depending on the plant part, extraction method, and solvent used. The following tables summarize quantitative data from various studies on *Cajanus cajan*.

Table 1: Total Phenolic and Flavonoid Content in *Cajanus cajan* Extracts

Plant Part	Extraction Solvent/Fraction	Total Phenolic Content (mg GAE/g extract)	Total Flavonoid Content (mg QE/g or mg rutin/g extract)	Reference
Leaves	Ethanol Extract	-	293.45 ± 3.12 (rutin)	[4]
Leaves	Aqueous Extract	-	146.32 ± 3.28 (rutin)	[4]
Leaves	Ethyl Acetate Fraction	-	384.43 ± 1.58 (rutin)	[4]
Leaves	n-Butanol Fraction	-	211.37 ± 2.19 (rutin)	[4]
Leaves	Water Fraction	-	52.43 ± 1.64 (rutin)	[4]
Leaves	-	16.61% (of dry weight)	4.77% (of dry weight)	[5]
Seeds	-	3.82% (of dry weight)	2.11% (of dry weight)	[5]
Stems	-	14.19% (of dry weight)	5.44% (of dry weight)	[5]

Table 2: Concentration of Specific Flavonoids in *Cajanus cajan* Leaves

Compound	Concentration (mg/g of dried leaf)	Reference
Orientin	18.82	
Vitexin	21.03	

Note: Orientin and Vitexin are structurally similar to **Carlinoside** (all are flavone C-glycosides), providing an estimated concentration range.

Experimental Protocol for the Isolation of Carlinoside

This protocol is a synthesized methodology based on established techniques for flavonoid isolation from *Cajanus cajan* leaves.[\[2\]](#)[\[6\]](#)

Plant Material and Extraction

- Collection and Preparation: Fresh leaves of *Cajanus cajan* are collected and air-dried in the shade. The dried leaves are then ground into a coarse powder.
- Extraction: The powdered leaves are extracted with 90% ethanol under reflux for 1-2 hours. This process is repeated three times to ensure exhaustive extraction.[\[2\]](#) The combined ethanol extracts are then concentrated under reduced pressure to yield the crude ethanol extract.

Fractionation of the Crude Extract

- Solvent-Solvent Partitioning: The crude ethanol extract is suspended in water and subjected to sequential partitioning with solvents of increasing polarity.
- Dichloromethane Fractionation: The aqueous suspension is first extracted with dichloromethane to remove non-polar compounds. The dichloromethane fraction is collected and concentrated separately.[\[2\]](#)
- n-Butanol Fractionation: The remaining aqueous phase is then extracted with n-butanol. Flavonoid glycosides like **Carlinoside** are expected to partition into the n-butanol fraction.

This fraction is collected and concentrated.[2]

Chromatographic Purification

- **Macroporous Adsorption Resin Chromatography:** The concentrated n-butanol fraction, rich in flavonoids, is subjected to column chromatography using a macroporous adsorption resin.[6]
- **Elution:** The column is first washed with deionized water to remove sugars and other highly polar impurities. Subsequently, a stepwise gradient of ethanol in water (e.g., 30%, 50%, 70% ethanol) is used to elute the adsorbed compounds. Fractions are collected and monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC). **Carlinoside**-containing fractions are pooled.
- **Further Purification (Optional):** For higher purity, the pooled fractions can be subjected to further chromatographic steps, such as Sephadex LH-20 column chromatography or preparative HPLC.

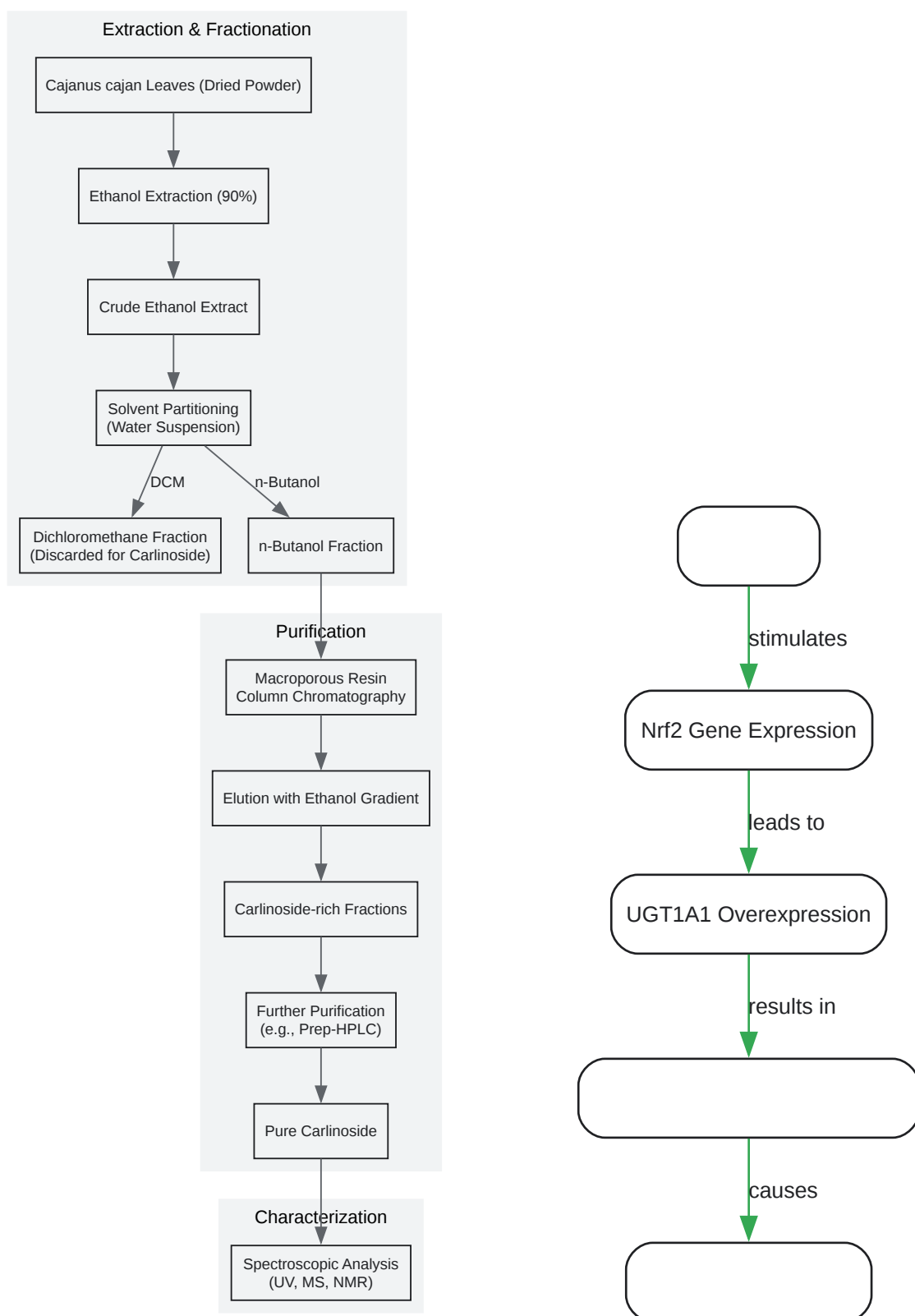
Characterization of Carlinoside

The isolated compound is characterized using spectroscopic methods to confirm its identity and purity:

- **UV-Vis Spectroscopy:** To determine the characteristic absorption maxima of the flavonoid structure.
- **Mass Spectrometry (MS):** To determine the molecular weight and fragmentation pattern.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H -NMR, ^{13}C -NMR):** To elucidate the detailed chemical structure.

Visualizing the Isolation Workflow and Biological Activity

Experimental Workflow for Carlinoside Isolation



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References

- 1. Green Extraction of Antioxidant Flavonoids from Pigeon Pea (Cajanus cajan (L.) Millsp.) Seeds and Its Antioxidant Potentials Using Ultrasound-Assisted Methodology - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Acute and sub-chronic toxicity of Cajanus cajan leaf extracts - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Antioxidant Activities of Extracts and Main Components of Pigeonpea [Cajanus cajan (L.) Millsp.] Leaves - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cabidigitallibrary.org [cabidigitallibrary.org]
- 6. globethesis.com [globethesis.com]
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Phone: (601) 213-4426

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